

Structural Analysis of 7-Chlorobicyclo[2.2.1]heptane: A Technical Guide

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Compound of Interest

Compound Name: 7-Chlorobicyclo(2.2.1)heptane

CAS No.: 765-80-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the structural features of 7-chlorobicyclo[2.2.1]heptane, a halogenated bicyclic alkane. The rigid, strained ring system of the bicyclo[2.2.1]heptane framework imparts unique chemical and physical properties, making its derivatives, including the 7-chloro substituted analog, valuable scaffolds in medicinal chemistry and materials science. This document summarizes available quantitative data, details relevant experimental protocols, and presents logical relationships pertinent to its reactivity.

Molecular Structure and Spectroscopic Data

The structure of 7-chlorobicyclo[2.2.1]heptane, also known as 7-chloronorbornane, is characterized by a chlorine atom at the bridgehead C7 position. This substitution pattern influences the molecule's stereochemistry and reactivity. While a definitive crystal structure or gas-phase electron diffraction study for 7-chlorobicyclo[2.2.1]heptane is not readily available in the public domain, structural parameters can be inferred from studies on the parent bicyclo[2.2.1]heptane and its derivatives.

Mass Spectrometry

Mass spectrometry provides crucial information regarding the molecular weight and fragmentation pattern of a molecule. A Gas Chromatography-Mass Spectrometry (GC-MS) analysis of 7-chlorobicyclo[2.2.1]heptane is available and key data are summarized below.

Feature	Value	Reference
Molecular Formula	C ₇ H ₁₁ Cl	[1] [2]
Molecular Weight	130.61 g/mol	[1] [2]
Major Mass Spectrometry Peaks (m/z)	Relative Intensity	
95	High	
94	Moderate	
67	Moderate	
66	Moderate	
41	Moderate	
39	Moderate	

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed experimental ¹H and ¹³C NMR spectra for 7-chlorobicyclo[2.2.1]heptane are not widely published. However, the expected chemical shifts and coupling constants can be predicted based on the analysis of the parent compound, bicyclo[2.2.1]heptane, and related halogenated derivatives. The symmetry of the molecule will influence the number of unique signals.

Predicted ¹H NMR Spectral Data

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
H7 (anti to Cl)	~4.0 - 4.5	Singlet (broad)	-
H1, H4 (bridgehead)	~2.2 - 2.6	Multiplet	
H2, H3, H5, H6 (exo)	~1.5 - 1.8	Multiplet	
H2, H3, H5, H6 (endo)	~1.2 - 1.5	Multiplet	

Predicted ^{13}C NMR Spectral Data

Carbon	Predicted Chemical Shift (δ , ppm)
C7	~70 - 75
C1, C4	~35 - 40
C2, C3, C5, C6	~25 - 30

Infrared (IR) Spectroscopy

An experimental IR spectrum for 7-chlorobicyclo[2.2.1]heptane is not readily available. The expected vibrational frequencies can be inferred from the spectra of related bicyclic alkanes and alkyl chlorides.

Predicted Infrared (IR) Absorption Bands

Wavenumber (cm^{-1})	Vibration	Intensity
2850 - 3000	C-H stretch (alkane)	Strong
1440 - 1480	C-H bend (methylene)	Medium
650 - 800	C-Cl stretch	Strong

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of 7-chlorobicyclo[2.2.1]heptane are not explicitly detailed in single sources. The following protocols are adapted from established procedures for the synthesis of bicyclo[2.2.1]heptane derivatives and standard spectroscopic techniques.

Synthesis of 7-Chlorobicyclo[2.2.1]heptane

A potential synthetic route to 7-chlorobicyclo[2.2.1]heptane involves the chlorination of norbornane or a related precursor. One possible approach is the free-radical chlorination of bicyclo[2.2.1]heptane.

Materials:

- Bicyclo[2.2.1]heptane (Norbornane)
- Sulfuryl chloride (SO_2Cl_2)
- Benzoyl peroxide (initiator)
- Carbon tetrachloride (CCl_4 , solvent)
- Sodium bicarbonate solution (5%)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve bicyclo[2.2.1]heptane in carbon tetrachloride.
- Add a catalytic amount of benzoyl peroxide to the solution.
- Slowly add sulfuryl chloride dropwise to the reaction mixture at room temperature.

- After the addition is complete, gently heat the mixture to reflux for several hours, monitoring the reaction progress by Gas Chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Wash the organic layer with a 5% sodium bicarbonate solution to neutralize any remaining acid, followed by washing with water.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent using a rotary evaporator.
- Purify the crude product by fractional distillation to isolate 7-chlorobicyclo[2.2.1]heptane.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** Dissolve 5-10 mg of purified 7-chlorobicyclo[2.2.1]heptane in approximately 0.7 mL of deuterated chloroform (CDCl_3) in a 5 mm NMR tube.
- **Instrumentation:** Acquire ^1H and ^{13}C NMR spectra on a 300 MHz or higher field NMR spectrometer.
- **^1H NMR Acquisition:** Use a standard pulse sequence with a spectral width of 0-10 ppm. Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Employ a proton-decoupled pulse sequence with a spectral width of 0-100 ppm. A larger number of scans will be necessary due to the low natural abundance of ^{13}C .
- **Data Processing:** Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Reference the chemical shifts to the residual solvent peak (CDCl_3 : δ 7.26 for ^1H , δ 77.16 for ^{13}C).

Mass Spectrometry (MS):

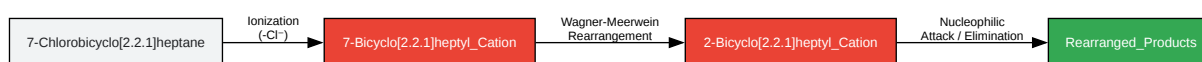
- **Sample Introduction:** Introduce a dilute solution of 7-chlorobicyclo[2.2.1]heptane in a volatile solvent (e.g., dichloromethane) into a Gas Chromatograph-Mass Spectrometer (GC-MS).
- **GC Separation:** Use a suitable capillary column (e.g., DB-5) with a temperature program to separate the compound from any impurities.
- **MS Analysis:** Set the mass spectrometer to electron ionization (EI) mode at 70 eV. Scan a mass range of m/z 30-200.
- **Data Analysis:** Analyze the resulting mass spectrum to identify the molecular ion peak and the major fragmentation peaks.

Infrared (IR) Spectroscopy:

- **Sample Preparation:** Place a drop of neat liquid 7-chlorobicyclo[2.2.1]heptane between two potassium bromide (KBr) plates to form a thin film.
- **Instrumentation:** Record the spectrum using a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Acquire a background spectrum of the KBr plates. Then, scan the sample over the range of $4000\text{-}400\text{ cm}^{-1}$.
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Reactivity and Mechanistic Pathways

The bicyclo[2.2.1]heptyl system is known for its propensity to undergo carbocation-mediated rearrangements. The formation of a carbocation at various positions on the bicyclo[2.2.1]heptane skeleton can lead to complex skeletal reorganizations, most notably the Wagner-Meerwein rearrangement. The following diagram illustrates the logical relationship between the 7-chlorobicyclo[2.2.1]heptane and the potential carbocation intermediates and rearranged products that could arise during solvolysis or other ionization-promoting reactions.



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Caption: Carbocation formation and subsequent Wagner-Meerwein rearrangement pathway in the bicyclo[2.2.1]heptyl system.

This guide serves as a foundational resource for researchers working with 7-chlorobicyclo[2.2.1]heptane and its derivatives. While direct experimental data for some structural and spectroscopic properties are limited, the provided information, based on established chemical principles and data from closely related compounds, offers a robust framework for further investigation and application in drug development and chemical synthesis.

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References

- [1. 7-Chlorobicyclo\(2.2.1\)heptane | C₇H₁₁Cl | CID 15567366 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. lookchem.com \[lookchem.com\]](#)
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